

3,9-Dibromoperylene molecular weight and formula C₂₀H₁₀Br₂

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Compound of Interest

Compound Name: 3,9-Dibromoperylene

Cat. No.: B1589472

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3,9-Dibromoperylene: A Comprehensive Technical Guide

An In-depth Examination of the Synthesis, Characterization, and Applications of a Key Organic Semiconductor Building Block

Introduction

3,9-Dibromoperylene is a halogenated polycyclic aromatic hydrocarbon (PAH) derived from perylene.[1][2] Its chemical formula is C₂₀H₁₀Br₂ and it has a molecular weight of approximately 410.1 g/mol.[1][3][4] The strategic placement of two bromine atoms on the perylene core at the 3 and 9 positions imparts unique electronic properties and chemical reactivity, making it a crucial intermediate in the synthesis of advanced materials.[1] This guide provides a detailed overview of **3,9-dibromoperylene**, covering its synthesis, purification, characterization, and diverse applications in the field of organic electronics and materials science.

Molecular and Physical Properties

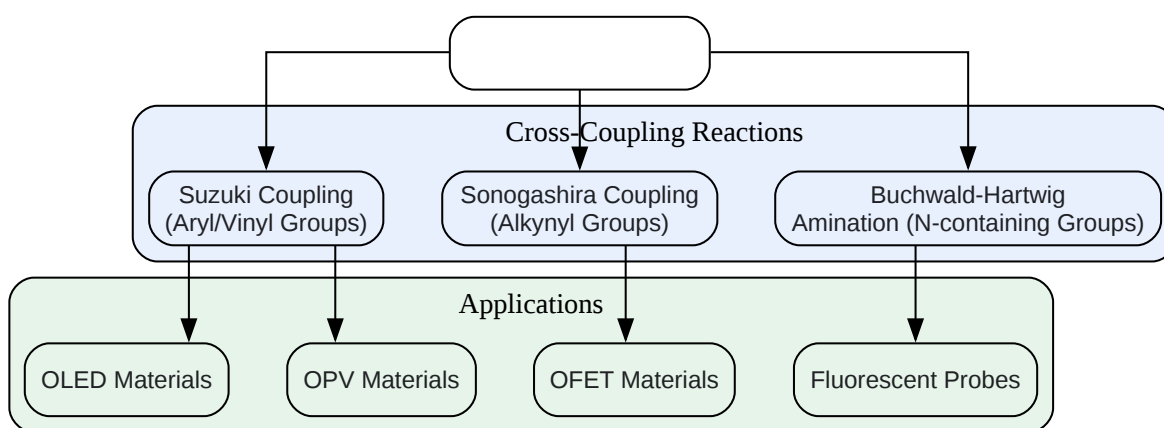
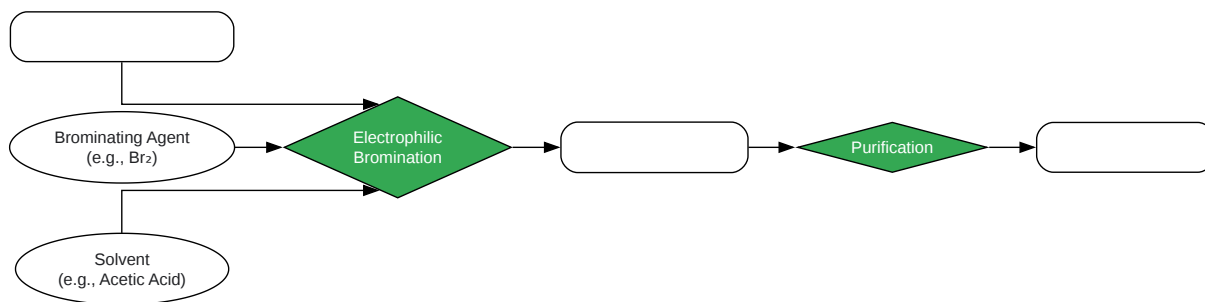
A summary of the key molecular and physical properties of **3,9-dibromoperylene** is presented in the table below.

Property	Value	References
Molecular Formula	C ₂₀ H ₁₀ Br ₂	[1][3][4]
Molecular Weight	410.1 g/mol	[1][3][4]
CAS Number	56752-35-3	[1][3][4]
Melting Point	290 °C	[2][5]
Boiling Point (Predicted)	554.4 ± 23.0 °C	[2][5]
Density (Predicted)	1.795 ± 0.06 g/cm ³	[2][5]
Solubility	Insoluble in water (1.1E-6 g/L at 25 °C)	[3]
Appearance	Solid	

Synthesis and Purification

The primary route for synthesizing **3,9-dibromoperylene** is through the electrophilic bromination of perylene.[1] This process must be carefully controlled to achieve the desired regioselectivity, as other dibrominated isomers can also be formed.

Synthesis Workflow



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